

Spectroscopic Blueprint of 6-Hydroxy-5-decanone: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxy-5-decanone

Cat. No.: B1585476

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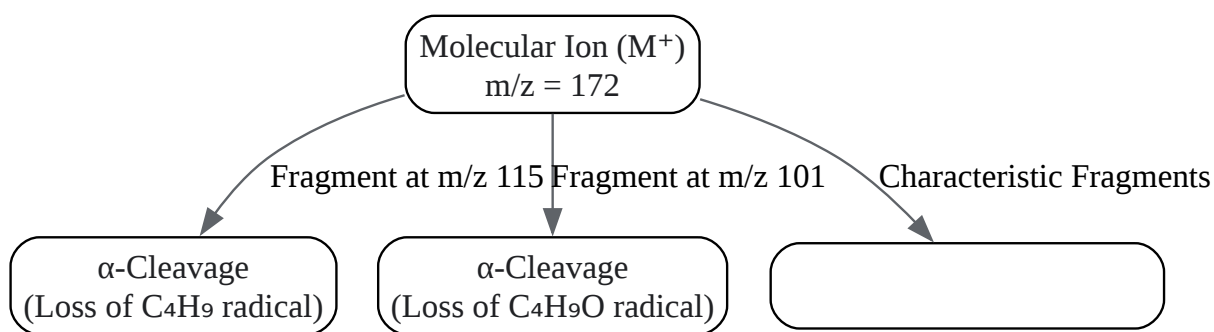
For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Hydroxy-5-decanone is a β -hydroxy ketone, a structural motif of significant interest in organic synthesis and medicinal chemistry. The presence of both a carbonyl and a hydroxyl group in close proximity imparts unique chemical reactivity and potential for diverse biological activities. Accurate structural elucidation and characterization of such molecules are paramount for their application in research and development. This technical guide provides a comprehensive analysis of the spectroscopic data for **6-hydroxy-5-decanone**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The interpretation of this data serves as a blueprint for its unambiguous identification and provides insights into its electronic and structural properties.

Molecular Structure and Key Spectroscopic Correlations

The structure of **6-hydroxy-5-decanone**, with its ten-carbon backbone, a ketone at the 5-position, and a hydroxyl group at the 6-position, gives rise to a distinct set of signals in various spectroscopic analyses. The interplay between the carbonyl and hydroxyl groups, including the potential for intramolecular hydrogen bonding, is a key feature to consider when interpreting the spectral data.



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